

A Comprehensive Technical Overview of 5-Iodo-6-methylpyrimidin-4-amine

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Compound of Interest

Compound Name: 5-Iodo-6-methylpyrimidin-4-amine

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This technical guide provides essential physicochemical properties of **5-Iodo-6-methylpyrimidin-4-amine**, a compound of interest in various research and development domains. The information is curated for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Physicochemical Data

The fundamental molecular attributes of **5-Iodo-6-methylpyrimidin-4-amine** have been determined and are summarized below. These properties are critical for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C5H6IN3	PubChem[1]
Molecular Weight	235.03 g/mol	PubChem[1]
Monoisotopic Mass	234.96064 Da	PubChem[1]

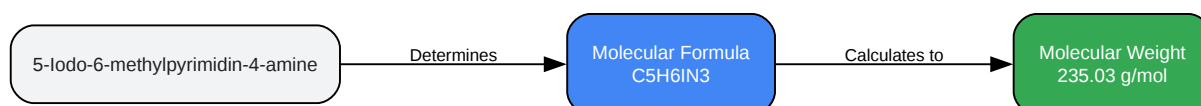
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **5-Iodo-6-methylpyrimidin-4-amine** are specific to the research context and are not broadly available in public repositories. Researchers should refer to specialized chemical synthesis literature or

develop methodologies based on standard organic chemistry principles for pyrimidine derivatives.

Structural and Molecular Relationship

The chemical identity of a molecule is fundamentally defined by its name, formula, and molecular weight. The following diagram illustrates the logical flow from the chemical name to its empirical formula and calculated molecular weight.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

- 1. 5-Iodo-6-methylpyrimidin-4-amine | C₅H₆IN₃ | CID 616548 - PubChem [pubchem.ncbi.nlm.nih.gov]
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